A Comparative Guide to the Structural Analysis of Azaspiro[3.5]nonane Derivatives

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Compound of Interest

Compound Name:	*Tert-butyl 2-hydroxy-7-azaspiro[3.5]nonane-7-carboxylate*
CAS No.:	*240401-28-9*
Cat. No.:	*B1278166*

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The azaspiro[3.5]nonane scaffold is a key structural motif in medicinal chemistry, prized for its inherent three-dimensionality and rigid conformation. These characteristics can lead to improved pharmacological properties in drug candidates. A thorough understanding of the structural features of azaspiro[3.5]nonane derivatives is crucial for establishing structure-activity relationships (SAR) and for the rational design of novel therapeutics. This guide provides a comparative overview of the primary analytical techniques used for the structural elucidation of these compounds, supported by available experimental and computational data.

Physicochemical Properties: A Comparative Overview

The fundamental physicochemical properties of the azaspiro[3.5]nonane core influence its potential as a drug scaffold. A comparison with the related azaspiro[4.4]octane scaffold highlights some of these features.

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Property	7-Azaspiro[3.5]nonane	1-Azaspiro[4.4]octane
Molecular Formula	$C_8H_{15}N$	$C_8H_{15}N$
Molecular Weight	125.21 g/mol	125.21 g/mol
Predicted pKa (strongest basic)	10.5	11.2
Predicted XLogP3	1.8	1.9
Predicted Water Solubility	15.5 g/L	10.3 g/L
Topological Polar Surface Area	12 $Å^2$	12 $Å^2$
Complexity	97.1	103

Structural Elucidation Techniques

The primary methods for determining the structure of azaspiro[3.5]nonane derivatives are Nuclear Magnetic Resonance (NMR) spectroscopy, X-ray crystallography, and computational modeling. Each technique provides unique and complementary information.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the unambiguous characterization of azaspiro[3.5]nonane derivatives in solution.[1] It provides detailed information about the chemical environment of each atom, allowing for the determination of the compound's connectivity and stereochemistry.

Predicted NMR Data for 7-Azaspiro[3.5]nonan-1-one:

The structural features of 7-azaspiro[3.5]nonan-1-one, which includes a cyclobutane ring, a piperidine ring, and a spiro center, result in a characteristic NMR spectrum.[1]

^1H NMR (400 MHz, $CDCl_3$):

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Position	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constants (J, Hz)
H-2, H-4	2.8 - 3.2	m	-
H-3	1.9 - 2.3	m	-
H-6, H-8	2.7 - 3.1	t	5-7
H-7	1.6 - 2.0	m	-
NH	1.5 - 3.0 (broad)	s	-

^{13}C NMR (100 MHz, $CDCl_3$):

Position	Predicted Chemical Shift (δ, ppm)
C-1	> 200 (ketone)
C-2, C-4	45 - 55
C-3	15 - 25
C-5 (spiro)	35 - 45
C-6, C-8	40 - 50
C-7	25 - 35

A comprehensive NMR analysis of a 7-azaspiro[3.5]nonan-1-one derivative typically involves the following steps:[1]

- Sample Preparation:
  - Ensure the sample is of high purity to avoid interference from impurities.
  - Weigh the desired amount of the compound into a clean, dry vial.
  - Add the appropriate volume of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6), typically 0.6-0.7 mL for a standard 5 mm NMR tube.

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- Vortex the vial until the sample is completely dissolved.
- Transfer the solution to an NMR tube and cap it securely.

- Data Acquisition:
  - All spectra should be acquired on a spectrometer with a minimum field strength of 400 MHz for ^{1}H.
  - ^{1}H NMR: Provides information about the proton environment.
  - ^{13}C NMR: Provides information about the carbon skeleton.
  - DEPT-135 (Distortionless Enhancement by Polarization Transfer): Helps in distinguishing between CH, CH_2, and CH_3 groups.
  - COSY (Correlation Spectroscopy): Identifies proton-proton (^{1}H-^{1}H) spin-spin couplings, revealing which protons are adjacent to each other.
  - HSQC (Heteronuclear Single Quantum Coherence): Correlates directly bonded proton and carbon atoms.
  - HMBC (Heteronuclear Multiple Bond Correlation): Identifies long-range (2-3 bond) correlations between protons and carbons.
  - NOESY (Nuclear Overhauser Effect Spectroscopy): Provides information about the spatial proximity of protons, which is crucial for determining stereochemistry and conformation.

X-ray Crystallography

X-ray crystallography provides the definitive, solid-state structure of a molecule, including precise bond lengths, bond angles, and the conformation of the molecule in the crystal lattice. While it is a powerful technique, obtaining suitable crystals of azaspiro[3.5]nonane derivatives can be challenging.

Although a comprehensive table of comparative crystallographic data for a series of azaspiro[3.5]nonane derivatives is not readily available in the literature, the general experimental protocol is well-established.

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- Crystallization:
  - Grow single crystals of the purified azaspiro[3.5]nonane derivative. This is often the most challenging step and may require screening various solvents, temperatures, and crystallization techniques (e.g., slow evaporation, vapor diffusion, cooling).
- Data Collection:
  - Mount a suitable crystal on a goniometer.
  - Place the crystal in a stream of cold nitrogen (typically 100 K) to minimize thermal motion.
  - Expose the crystal to a monochromatic X-ray beam.
  - Rotate the crystal and collect the diffraction data (intensities and positions of the diffracted X-ray spots) using a detector.
- Structure Solution and Refinement:
  - Process the diffraction data to determine the unit cell dimensions and space group.
  - Solve the phase problem to generate an initial electron density map.
  - Build an initial molecular model into the electron density map.
  - Refine the model against the experimental data to obtain the final structure with high precision.

Computational Modeling

Computational modeling is a valuable tool for studying the conformational preferences and electronic properties of azaspiro[3.5]nonane derivatives. It can provide insights into the relative energies of different conformers and predict various molecular properties.

- Structure Building:
  - Construct a 3D model of the azaspiro[3.5]nonane derivative using molecular modeling software.

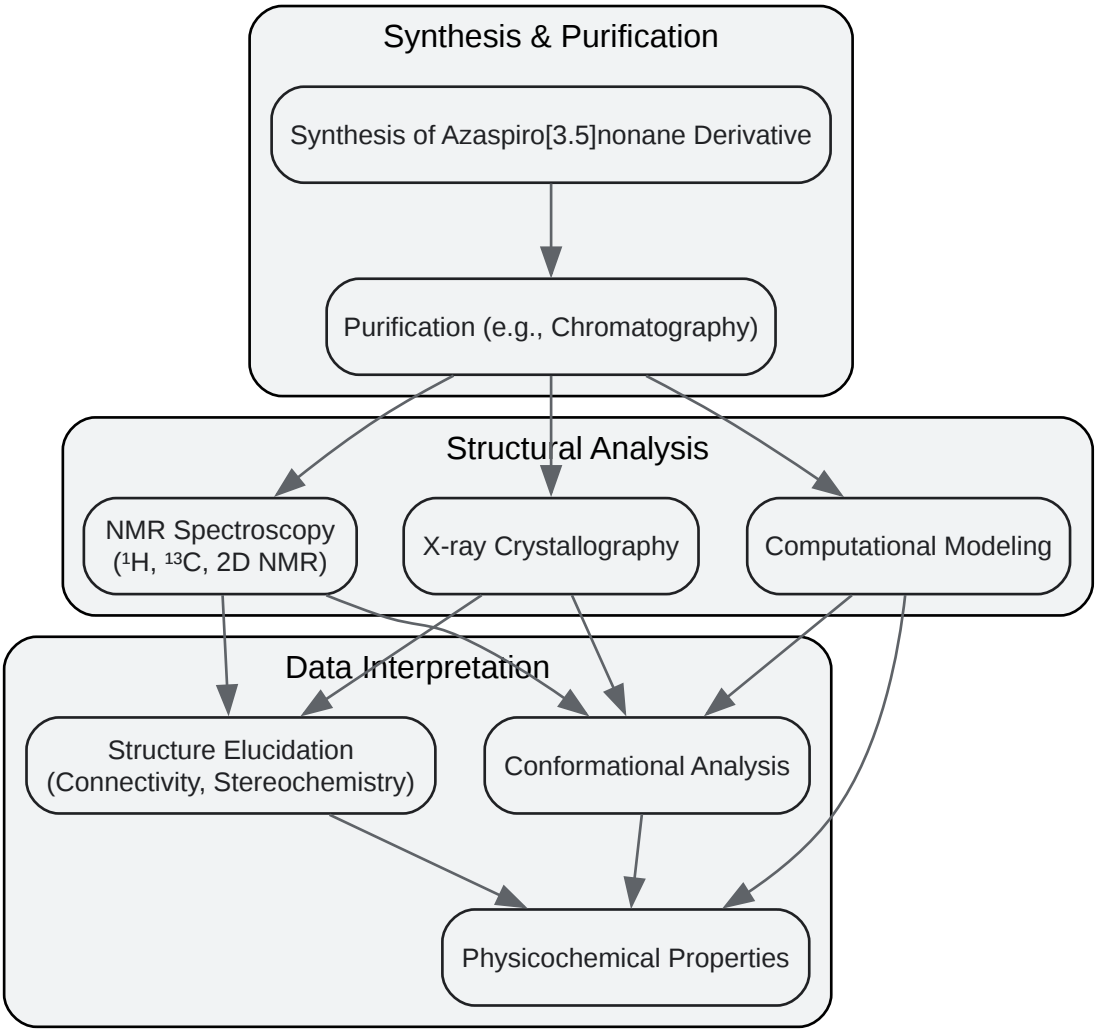
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- Conformational Search:
  - Perform a systematic or stochastic conformational search to identify low-energy conformers. This can be done using molecular mechanics (MM) force fields (e.g., MMFF94, AMBER).
- Geometry Optimization and Energy Calculation:
  - Optimize the geometry of the identified conformers using more accurate quantum mechanical (QM) methods, such as Density Functional Theory (DFT) with an appropriate basis set (e.g., B3LYP/6-31G*).
  - Calculate the relative energies of the conformers to determine the most stable structures.
- Property Calculation:
  - Calculate various molecular properties for the optimized conformers, such as dipole moment, molecular orbitals (HOMO, LUMO), and simulated NMR chemical shifts.

Visualizing the Workflow and Relationships

The following diagrams illustrate the general workflow for the structural analysis of azaspiro[3.5]nonane derivatives and the relationship between the different analytical techniques.

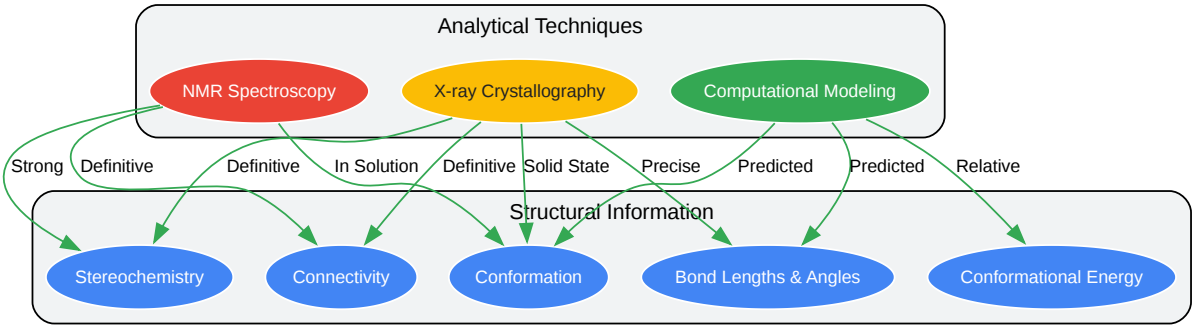
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Caption: Experimental workflow for the structural analysis of azaspiro[3.5]nonane derivatives.

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Caption: Logical relationships between analytical techniques and the structural information they provide.

Conclusion

The structural analysis of azaspiro[3.5]nonane derivatives relies on a combination of powerful analytical techniques. NMR spectroscopy is indispensable for determining the structure in solution, while X-ray crystallography provides definitive solid-state structural information. Computational modeling complements these experimental techniques by offering insights into conformational preferences and energetics. A comprehensive understanding of the three-dimensional structure of these valuable scaffolds is paramount for the successful design and development of new therapeutic agents.

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